

"chromium hydroxide sulfate chemical properties and structure"

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Compound of Interest

Compound Name: Chromium hydroxide sulfate

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An In-depth Technical Guide to **Chromium Hydroxide Sulfate**

Introduction

Chromium Hydroxide Sulfate, often referred to as basic chromium sulfate, is an inorganic compound of significant industrial and research importance. With the general chemical formula $\text{Cr}(\text{OH})\text{SO}_4$, it is a key substance in the leather tanning industry, where it acts as a tanning agent to stabilize collagen fibers in animal hides, enhancing their durability, flexibility, and resistance to microbial degradation.[1][2][3] Beyond its primary role in leather production, it serves as a precursor for other chromium compounds, a mordant in the dye industry, a component in the manufacturing of green pigments and inks, and finds applications in ceramics and as a catalyst.[1][2][4][5][6] This document provides a comprehensive overview of its chemical properties, structure, synthesis, and characterization for researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Formula

Chromium hydroxide sulfate is not a single, stoichiometrically simple compound but rather a complex material. While often represented by the idealized formula $\text{Cr}(\text{OH})\text{SO}_4$, commercial products are typically amorphous mixtures.[5][7] These mixtures consist of complex polynuclear chromium(III) entities bridged by hydroxide (OH^-) and sulfate (SO_4^{2-}) ligands.

The general formula for the commercial product can be expressed as $\text{Cr}(\text{OH})_m(\text{SO}_4)_n \cdot x\text{H}_2\text{O}$, where the basicity of the salt is determined by the ratio of hydroxide to chromium.[7][8] Another

representation for the basic sulfate, particularly in the context of tanning liquors, is $[\text{Cr}_2(\text{H}_2\text{O})_6(\text{OH})_4]\text{SO}_4$.^[9] The structure in the solid state is complex and typically amorphous, with particles appearing glassy under a microscope.^{[7][8]} The chromium(III) center typically adopts an octahedral coordination sphere with water, hydroxide, and sulfate ligands.^[9]

Key Identifiers:

- Chemical Name: **Chromium Hydroxide Sulfate**^[1]
- Synonyms: Basic Chromium Sulfate, Basic Chromic Sulfate, Monobasic Chromium Sulfate^{[5][10][11]}
- CAS Number: 12336-95-7^{[1][10][11]}
- Molecular Formula: CrHO_5S ^{[12][13]}

Physicochemical Properties

The physical and chemical properties of **chromium hydroxide sulfate** are summarized in the table below. It is typically a green powder or crystalline solid with high water solubility.^{[1][6][11]}

Property	Value	Reference(s)
Molecular Weight	165.07 g/mol	^{[10][12][13]}
Appearance	Green powder, dark green liquid, or flakes	^{[1][7][11]}
Density	1.25 - 1.57 g/cm ³	^{[1][11][14]}
Water Solubility	200 g/100 mL at 20°C	^{[1][11]}
Solubility in Alcohol	Insoluble	^{[6][8]}
Hygroscopicity	Strong	^{[7][8]}

Thermal Properties

Chromium hydroxide sulfate exhibits high thermal stability, a property crucial for its application in ceramics and as a catalyst precursor.^{[1][2]}

Property	Value	Reference(s)
Melting Point	>900°C	[1][2][11]
Boiling Point	102°C (for aqueous solution)	[1][2]
Thermal Decomposition	Decomposes at elevated temperatures to release toxic fumes of chromium and sulfur oxides.[1][5] Calcination yields chromium(III) oxide (Cr ₂ O ₃); amorphous Cr ₂ O ₃ forms at 300°C, and crystalline phases form at 400-500°C.	[4]

Experimental Protocols: Synthesis and Characterization

Synthesis Methodologies

Several methods are employed for the industrial and laboratory synthesis of **chromium hydroxide sulfate**.

Protocol 1: Sulfur Dioxide Reduction (Industrial Method) This is a common industrial method involving the reduction of hexavalent chromium.[3][9]

- **Reaction Setup:** A lead-lined or glass-lined reactor equipped with a stirrer is charged with a solution of sodium dichromate (Na₂Cr₂O₇).
- **Reduction:** Sulfur dioxide (SO₂) gas is bubbled through the solution. The reaction is exothermic and should be controlled. The overall reaction is: $\text{Na}_2\text{Cr}_2\text{O}_7 + 3\text{SO}_2 + \text{H}_2\text{O} \rightarrow 2\text{Cr}(\text{OH})(\text{SO}_4) + \text{Na}_2\text{SO}_4$ [9]
- **Basicity Adjustment:** The basicity of the final product can be adjusted by adding a base, such as sodium carbonate.[3][9]
- **Product Isolation:** The resulting solution contains basic chromium sulfate and sodium sulfate. The sodium sulfate is often left in the final product as it is inert in the tanning process.[9] The

product is typically spray-dried to obtain a green powder.

Protocol 2: Organic Reduction Method This method uses an organic reducing agent, such as sucrose or molasses.[\[7\]](#)

- **Acidification:** Sodium dichromate mother liquor is acidified in a reactor with sodium bisulfate solution or sulfuric acid.
- **Reduction:** A sucrose solution is slowly added to the acidified dichromate solution under constant stirring. The hexavalent chromium is reduced to trivalent chromium. The reaction is kept at a boil to ensure completion.[\[7\]](#)
- **Processing:** The resulting viscous, syrup-like liquid is diluted with water. It is then cooled and crystallized to remove a portion of the sodium sulfate byproduct.[\[7\]](#)
- **Final Product:** The remaining solution is concentrated or dried to yield the final basic chromium sulfate product.

Protocol 3: Chemical Precipitation (Laboratory Scale) This method allows for controlled synthesis in a laboratory setting.[\[4\]](#)

- **Starting Material:** Prepare an aqueous solution of a chromium(III) salt, such as chromium(III) sulfate ($\text{Cr}_2(\text{SO}_4)_3$).
- **Precipitation:** Slowly add a base, such as a dilute sodium hydroxide (NaOH) solution, to the chromium salt solution with vigorous stirring.
- **pH Control:** Carefully monitor and maintain the pH of the solution in the range of 2 to 4. This is critical to facilitate partial neutralization and prevent the complete precipitation of chromium(III) hydroxide ($\text{Cr}(\text{OH})_3$).[\[4\]](#)
- **Aging and Isolation:** The precipitate is aged, then isolated by filtration, washed with deionized water to remove soluble impurities, and dried under controlled conditions.

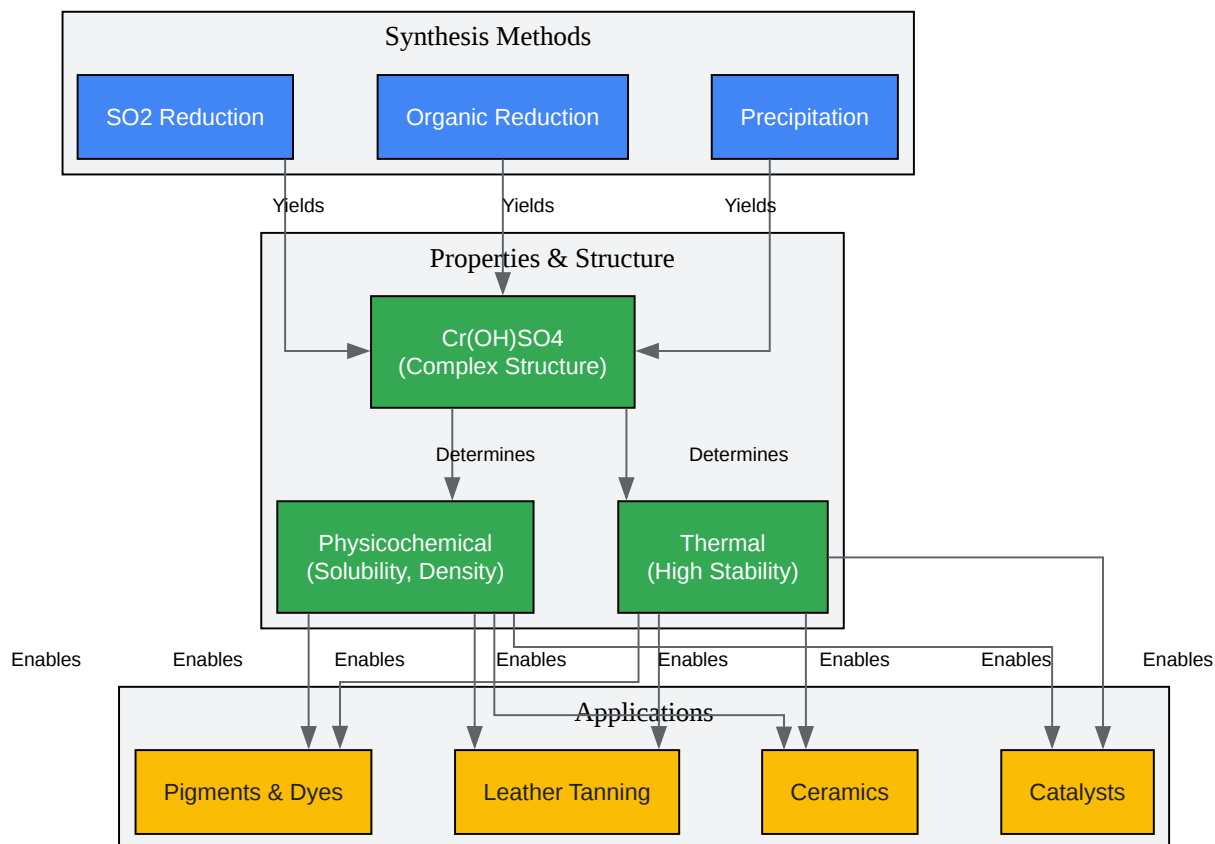
Characterization Techniques

The structure and properties of synthesized **chromium hydroxide sulfate** are confirmed using various analytical techniques.

- Fourier-Transform Infrared (FT-IR) Spectroscopy: Used to identify the functional groups present. Characteristic vibration bands for sulfate groups (S-O stretching) are observed around 1122 cm^{-1} , while O-H bending modes confirm the presence of hydroxide groups.[4]
- X-ray Photoelectron Spectroscopy (XPS): This technique is employed to determine the elemental composition and, crucially, the oxidation state of chromium. The binding energy of the Cr $2p_{3/2}$ peak confirms the presence of Cr(III).[4]
- Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA): These methods are used to study the thermal stability and decomposition pathway of the compound. They provide quantitative data on mass loss at specific temperatures, corresponding to the loss of water and the decomposition to chromium oxide.[15]

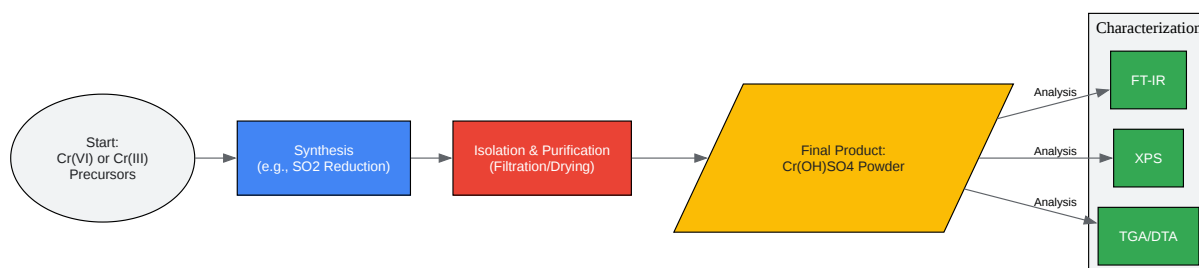
Visualization of Relationships and Workflows

The following diagrams illustrate the key relationships and a typical experimental workflow for **chromium hydroxide sulfate**.



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Caption: Logical relationships between synthesis, properties, and applications.



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Caption: General experimental workflow for synthesis and characterization.

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